

Essential Safety and Handling Protocols for CORRSIELD NT402

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MS402

Cat. No.: B2502533

[Get Quote](#)

This guide provides immediate safety, operational, and disposal information for handling CORRSIELD NT402, a nitrite-based corrosion inhibitor.^[1] Adherence to these protocols is critical for ensuring the safety of researchers, scientists, and drug development professionals in a laboratory setting. The primary hazardous component in this formulation is sodium nitrite, a strong oxidizer that is toxic if swallowed and can cause serious eye and skin irritation.^{[2][3][4]}

Key Chemical Data

The following table summarizes the essential quantitative data for CORRSIELD NT402 and its primary active ingredient, sodium nitrite.

Property	Value	Notes
Product Name	CORRSHIELD NT402	An alkaline, buffered, nitrite-based corrosion inhibitor.[1]
Hazardous Ingredient	Sodium Nitrite (NaNO_2)	Concentration in similar products: 20-40%.[5]
Appearance	Liquid	-
Flash Point	> 200°F (> 93°C)	The product itself is non-combustible.[2]
pH	Alkaline (in solution)	A 1% solution has a pH of approximately 9.
Primary Hazards	Oxidizer, Toxic, Irritant	May cause moderate skin irritation and is a severe eye irritant.[2] Mists can irritate the respiratory tract.[2]
Incompatibilities	Reducing agents, organics, acids	Avoid all contact with these materials.[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The required equipment includes:

- Eye and Face Protection: Chemical safety goggles are required.[4] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves made of materials such as rubber, butyl, viton, or neoprene.[2] Nitrile gloves are also recommended.[4] Always inspect gloves for tears or holes before use.
 - Protective Clothing: A lab coat is required.[4] For larger quantities or where splashing is likely, a rubber apron or a chemical-resistant suit should be worn.

- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of mists or aerosols.[6] If ventilation is insufficient, a suitable respirator with a gas filter for nitrogen oxides should be used.[3][7]

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is essential for safety and environmental protection.

1. Preparation and Handling:

- Consult the SDS: Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for CORRSIELD NT402.[6]
- Work Area: Designate a specific area for handling, preferably within a properly functioning chemical fume hood.[6] Ensure an eyewash station and safety shower are immediately accessible.[7]
- Handling: Avoid all contact with skin and eyes.[8] Prevent the substance from drying, as this can increase fire risk.[2] When diluting, always add the corrosive agent to water slowly, never the other way around.[9]
- Storage: Keep containers tightly closed when not in use and store in a cool, dry place away from incompatible materials.[2] Protect from freezing.

2. Spill Response:

- Evacuate: In case of a large spill, evacuate unnecessary personnel from the area.[7]
- Containment: Ventilate the area. Wearing appropriate PPE, contain the spill using an absorbent, non-combustible material like sand or earth.[2] Do not use combustible materials like paper towels for the initial containment.
- Cleanup: Place the absorbed material into a designated, labeled waste container.[2] Flush the spill area with water.[2]

3. Disposal:

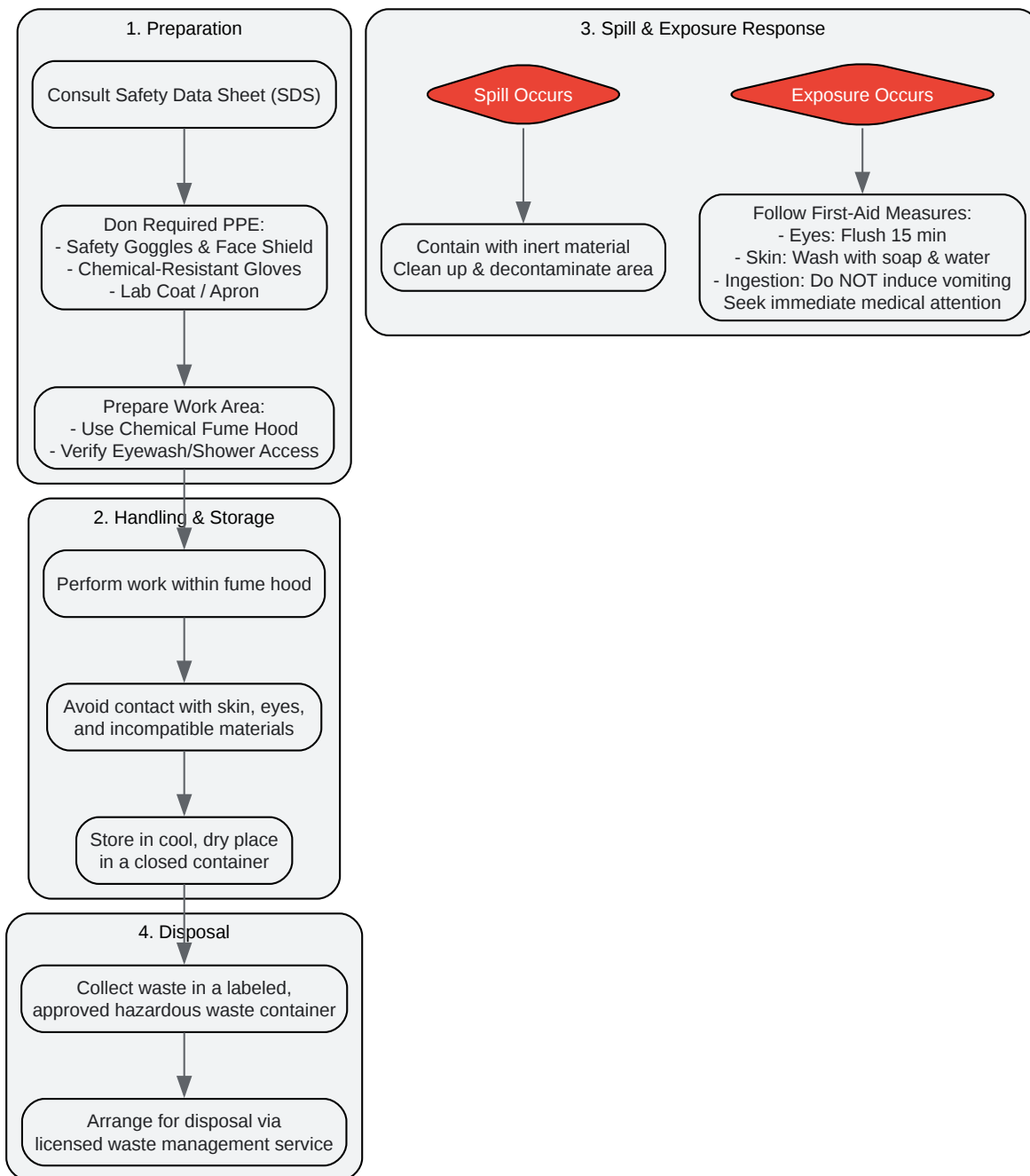
- **Waste Collection:** All waste containing CORRSHIELD NT402 must be collected in a designated, properly labeled hazardous waste container.[9]
- **Disposal Regulations:** Dispose of waste through a licensed hazardous waste disposal company.[10] Adhere strictly to all federal, state, and local environmental regulations.[2] Do not pour this chemical down the drain.[3]

First-Aid Measures

Immediate action is crucial in the event of exposure.

- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open.[2] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[2][11]
- **Skin Contact:** Remove all contaminated clothing immediately.[2] Wash the affected skin area thoroughly with soap and water.[2] If irritation develops or persists, get medical attention.[2]
- **Inhalation:** Move the individual to fresh air. If breathing becomes difficult, seek medical attention.[7]
- **Ingestion:** Do NOT induce vomiting.[7] Rinse the mouth with water.[7] Call a poison control center or physician immediately.[2][7] Ingestion can lead to a serious condition called methemoglobinemia.[7]

Workflow for Safe Handling of CORRSHIELD NT402



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Corrshield NT402 - [hi-tech-ltd.com]
- 2. files.dep.state.pa.us [files.dep.state.pa.us]
- 3. download.basf.com [download.basf.com]
- 4. redox.com [redox.com]
- 5. files.dep.state.pa.us [files.dep.state.pa.us]
- 6. scienceequip.com.au [scienceequip.com.au]
- 7. chemtradelogistics.com [chemtradelogistics.com]
- 8. durhamtech.edu [durhamtech.edu]
- 9. eng.uwo.ca [eng.uwo.ca]
- 10. davisoncounty.org [davisoncounty.org]
- 11. Sodium Nitrite Toxicity [webmd.com]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for CORRSHIELD NT402]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2502533#personal-protective-equipment-for-handling-ms402]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com